

# An In-Depth Technical Guide to the Safe Handling of 2-Isopropoxyaniline

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## Compound of Interest

Compound Name: 2-Isopropoxyaniline

Cat. No.: B1215334

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide on the safety protocols and handling precautions for **2-Isopropoxyaniline** (CAS No. 29026-74-2). As a specialized aniline derivative used in synthetic chemistry and early-phase drug discovery, a thorough understanding of its hazard profile is critical for ensuring personnel safety and experimental integrity. This guide moves beyond mere procedural lists to provide the causal reasoning behind each recommendation, grounded in established chemical safety principles.

## Section 1: Hazard Identification and Classification

**2-Isopropoxyaniline** is classified under the Globally Harmonized System (GHS) as a substance that requires careful handling. The primary acute hazard is oral toxicity, but as with many aniline derivatives, the potential for skin, eye, and respiratory irritation should not be underestimated.

**GHS Classification Summary** The primary classification for **2-Isopropoxyaniline** is Acute Toxicity 4 (Oral), signified by the GHS07 pictogram.

GHS Classification	Hazard Code	Description	Pictogram	Signal Word
Acute Toxicity, Oral	H302	Harmful if swallowed	GHS07 (Exclamation Mark)	Warning

Table 1: GHS Hazard Classification for **2-Isopropoxyaniline**.

Core Hazard Statements:

- H302: Harmful if swallowed.

Prudent Precautionary Statements (based on related aniline compounds):[\[1\]](#)[\[2\]](#)

- Prevention:
  - P261: Avoid breathing vapors or mist.[\[2\]](#)
  - P264: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
  - P270: Do not eat, drink or smoke when using this product.[\[4\]](#)
  - P280: Wear protective gloves, protective clothing, and eye/face protection.[\[4\]](#)[\[5\]](#)
- Response:
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[2\]](#)
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)

*Figure 1: GHS Hazard Profile for **2-Isopropoxyaniline**.*

## Section 2: Physicochemical Properties

Understanding the physical properties of **2-Isopropoxyaniline** is fundamental to designing safe handling procedures. Data from various suppliers shows some variability in its reported physical state, which may be due to purity differences or its low melting point. It has been described as both a solid and a brown-to-black liquid or oil.<sup>[6]</sup> For safety purposes, it should be treated as a substance that can be present in either phase at or near ambient laboratory temperatures.

Property	Value	Source
CAS Number	29026-74-2	
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	
Molecular Weight	151.21 g/mol	
Appearance	Brown to black solid or liquid	[6]
Boiling Point	~273.23 °C (rough estimate)	[6]
Melting Point	139-141 °C (Note: This value appears unusually high and may correspond to a salt form; handle as a low-melting solid or liquid)	[6]
Density	~1.04 g/mL (rough estimate)	[6]
Solubility	Insoluble in water; Soluble in organic solvents such as chloroform and methanol.	[7]
Flash Point	Not applicable (for solid form); >110 °C (for 3-isomer)	

Table 2: Key Physicochemical Properties of **2-Isopropoxyaniline**.

## Section 3: Exposure Controls and Personal Protection

A multi-layered approach, prioritizing engineering controls over personal protective equipment (PPE), is essential for minimizing exposure.

**Engineering Controls: The First Line of Defense** The primary objective of engineering controls is to isolate the researcher from the chemical hazard.

- Chemical Fume Hood: All handling of **2-Isopropoxyaniline**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood.[1][8] This is critical to prevent the inhalation of any vapors or aerosols that may be generated.
- Ventilation: The laboratory must be equipped with adequate general ventilation to ensure sufficient air exchange.[1]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[9] Their proximity is crucial for immediate decontamination in the event of a significant splash.

**Personal Protective Equipment (PPE): A Necessary Barrier** PPE is not a substitute for robust engineering controls but serves as the final barrier between the user and the chemical. The selection of PPE must be based on a thorough risk assessment of the planned procedure.

- Eye and Face Protection: Chemical safety goggles are mandatory.[8] If there is a significant risk of splashing, a full-face shield should be worn over the goggles for enhanced protection. [8]
- Skin Protection:
  - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[5] Gloves must be inspected for any signs of degradation or perforation before each use. The "double-gloving" technique is recommended for extended operations. Proper glove removal technique (without touching the outer surface) is critical to avoid cross-contamination.[5][8]
  - Lab Coat: A flame-resistant lab coat must be worn and kept fully fastened. For procedures with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat.[1]

- Respiratory Protection: Under normal conditions within a fume hood, respiratory protection is not required.[3] However, in the event of a ventilation failure or a large spill, a NIOSH-approved air-purifying respirator with an organic vapor cartridge is necessary.[1]

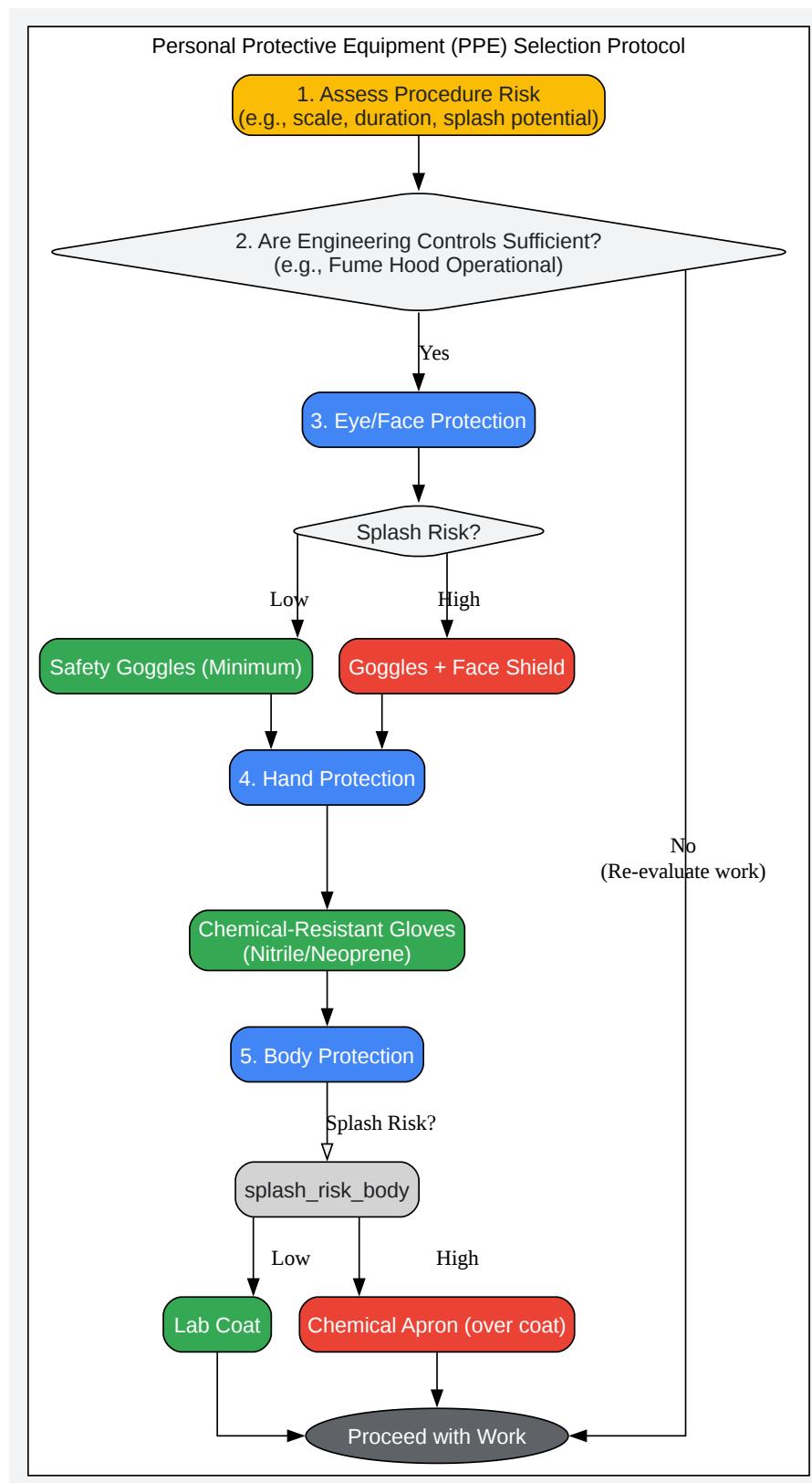
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Figure 2: Risk-Based PPE Selection Workflow.

## Section 4: Standard Handling and Storage Protocols

Adherence to methodical handling and storage procedures is paramount.

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the fume hood is operational. Verify the location of the nearest eyewash station and safety shower.
- Aliquotting: When transferring the chemical, use appropriate tools (spatulas for solids, pipettes for liquids) to minimize the generation of dust or aerosols. Perform all transfers over a tray or absorbent pad to contain any minor drips or spills.
- Heating: If heating is required, use a controlled heating source like a heating mantle or an oil bath. Avoid direct heating with a hot plate, which can create localized hot spots.
- Post-Handling: After use, ensure the container is tightly sealed.[\[2\]](#) Decontaminate the work area and any equipment used. Remove PPE in the correct order, finishing with hand washing.[\[8\]](#)

Storage Requirements:

- Temperature: Store in a cool, dry, and well-ventilated area, preferably in a refrigerator at 2-8°C.[\[1\]](#)[\[6\]](#)
- Container: Keep the container tightly closed to prevent exposure to air and moisture.[\[1\]](#)[\[2\]](#)
- Atmosphere: For long-term storage, storing under an inert gas like argon or nitrogen is recommended, as aniline derivatives can be sensitive to air and light.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents and other incompatible materials.

## Section 5: Emergency Procedures

Rapid and correct response during an emergency can significantly mitigate harm.

First Aid Measures:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes, followed by washing with soap and water. [1][10] Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if it is safe to do so.[5] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[5][10] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person.[8] Call a poison control center or seek immediate medical attention.[10]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide, or a water spray.[4][8] Avoid using a solid stream of water, as it may scatter the material.[4]
- Specific Hazards: During a fire, toxic and irritating gases, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>), will be generated.[2][10][11]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[8][10]

#### Accidental Release Measures (Spill Response):

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could actively disperse the material into the air.
- Control: Remove all sources of ignition.

- Contain: For a liquid spill, contain it using an inert absorbent material like vermiculite, dry sand, or earth.[\[1\]](#) For a solid spill, carefully sweep it up without creating dust.[\[8\]](#)
- Collect: Place the absorbed or swept material into a suitable, labeled, and sealed container for chemical waste disposal.[\[1\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety personnel.

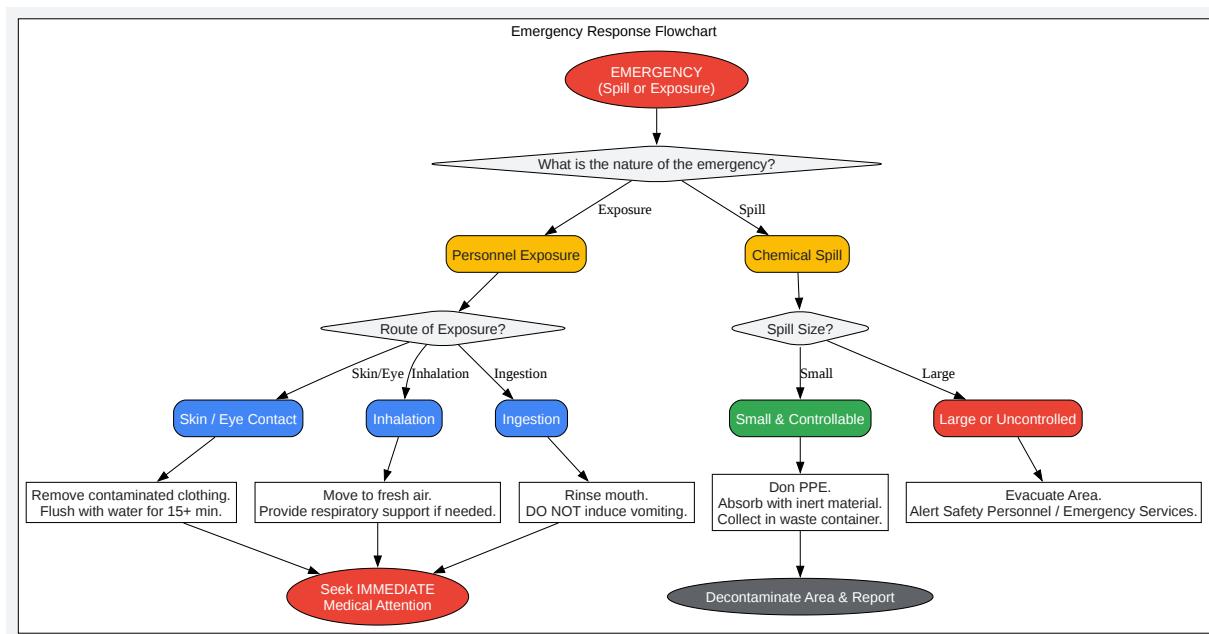
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Figure 3: Flowchart for Emergency Response to Spills and Exposures.

## Section 6: Toxicological Profile

The toxicological data for **2-Isopropoxyaniline** is limited, underscoring the need for cautious handling.

- Acute Toxicity: The primary known hazard is that it is harmful if swallowed (Acute Toxicity Category 4, Oral).
- Irritation: While not formally classified for the 2-isomer, related isomers and aniline compounds are known to cause skin, eye, and respiratory system irritation.<sup>[7]</sup> Therefore, it is prudent to assume this compound has similar irritant properties.
- Carcinogenicity: Safety data sheets for related isomers indicate that no component of the product is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP.<sup>[8]</sup> However, the absence of data does not mean the absence of hazard, and exposure should always be minimized.

## Section 7: Disposal Considerations

All waste containing **2-Isopropoxyaniline** must be treated as hazardous chemical waste.

- Collect all waste material, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed, and appropriate waste container.<sup>[1][8]</sup>
- Disposal must be carried out in strict accordance with local, state, and federal environmental regulations.<sup>[4]</sup> Do not dispose of this chemical down the drain.<sup>[8][10]</sup>

## Conclusion

**2-Isopropoxyaniline** is a valuable research chemical that can be handled safely by adhering to the principles of chemical hygiene and safety engineering. The core tenets of its safe use are consistent risk assessment, stringent use of engineering controls, diligent application of appropriate PPE, and preparedness for emergency situations. By understanding the rationale behind these safety protocols, researchers can foster a secure laboratory environment for the advancement of science.

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